

Platinum Alloys Demonstrate Superior Wear Resistance Over Gold Alloys in Comparative Study

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

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For researchers, scientists, and drug development professionals, a comprehensive analysis of the tribological properties of precious metal alloys reveals that platinum alloys offer significantly higher wear resistance compared to common gold alloys. This finding is critical for applications demanding high durability and material stability, such as in biomedical implants, electrical contacts, and high-fidelity scientific instrumentation.

A recent study provides compelling experimental data demonstrating that the volume loss of 950 platinum alloys is up to three times lower than that of 750 palladium-containing white gold (750AuPd) and approximately twice as low as 585 palladium-containing and nickel-containing white golds (585AuPd and 585AuNi).[1][2][3] These results, derived from a series of iterative abrasion, corrosion, and polishing tests, offer quantitative support to the long-held anecdotal evidence of platinum's superior durability.[1][3]

Comparative Analysis of Wear Resistance

The investigation subjected several common jewelry and industrial alloys to a rigorous testing protocol designed to simulate long-term wear. The key findings on mass loss, volume loss, and material hardness are summarized below.

Alloy Composition	Total Mass Loss per Surface Area (mg/cm ²)	Total Volume Loss per Surface Area (mm ³ /cm ²)	Vickers Hardness (HV1)
950 Platinum-Ruthenium (Pt950Ru)	~6.5	~0.32	135
950 Platinum-Cobalt (Pt950Co)	~7.5	~0.37	155
750 Gold-Palladium (Au750Pd)	~15.5	~1.03	140
750 Gold-Nickel (Au750Ni)	~11.5	~0.77	210
585 Gold-Palladium (Au585Pd)	~12.0	~0.89	150
585 Gold-Nickel (Au585Ni)	~13.0	~0.96	185

Note: Data is approximated from graphical representations in the source study, "Wear Resistance of Platinum and Gold Alloys: A Comparative Study," for illustrative purposes.

Interestingly, the study found no direct correlation between an alloy's hardness and its wear resistance.[1][2] For instance, the 750AuNi alloy, despite having the highest hardness (210 HV), exhibited greater volume loss than both platinum alloys, which are considerably softer. This suggests that other material properties, such as ductility and the specific mechanism of material displacement, play a more significant role in wear resistance. The primary wear mechanisms observed were a combination of micro-ploughing, where material is displaced to the sides of a scratch, and micro-cutting, where material is removed in the form of chips.[1]

Experimental Protocols

To ensure reproducible and comparable results, the study employed a standardized, iterative testing procedure. Each cycle consisted of abrasion, corrosion, and polishing phases, with mass loss recorded at each step.

Abrasion Test

The abrasion test was designed to simulate the effects of contact with hard, sharp particles.

- Apparatus: A rotating barrel containing an abrasive mixture.
- Procedure:
 - Samples were placed in the rotating barrel with the abrasive medium.
 - The barrel was rotated for a specified duration to induce wear.
 - After the cycle, samples were removed, cleaned ultrasonically, and their mass was recorded.
- Media: A mixture of sand and stone was used to simulate abrasive wear.[\[2\]](#)

Corrosion Test

This test evaluated the alloys' resistance to chemical degradation, which can often accelerate wear.

- Procedure:
 - Following the abrasion test, samples were subjected to a corrosive environment.
 - The protocol aimed to assess the impact of elements prone to corrosion, particularly in the gold alloys containing significant amounts of base metals like nickel, copper, and zinc.[\[2\]](#)
- Results: No measurable mass loss was observed during the corrosion testing cycles for most alloys, indicating good corrosion resistance under the test conditions. The 585AuNi alloy was the only one to show significant corrosion.[\[2\]](#)[\[3\]](#)

Polishing Test

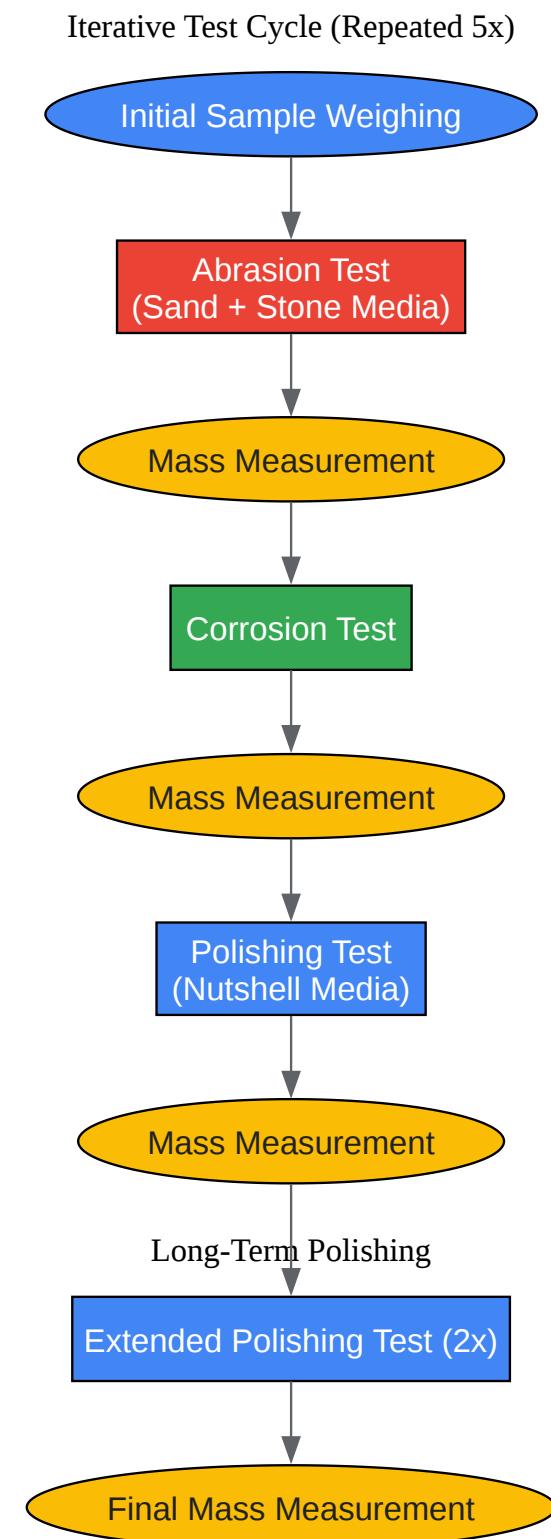
The polishing test simulated a finer, more prolonged wear process.

- Apparatus: A polishing machine with felt discs.

- Procedure:
 - Samples were polished using a felt disc charged with a diamond suspension.
 - The test was conducted for an extended period to measure gradual material loss.
 - Mass loss was recorded at set intervals.
- Media: A nutshell media was utilized for the polishing phase.[\[2\]](#)

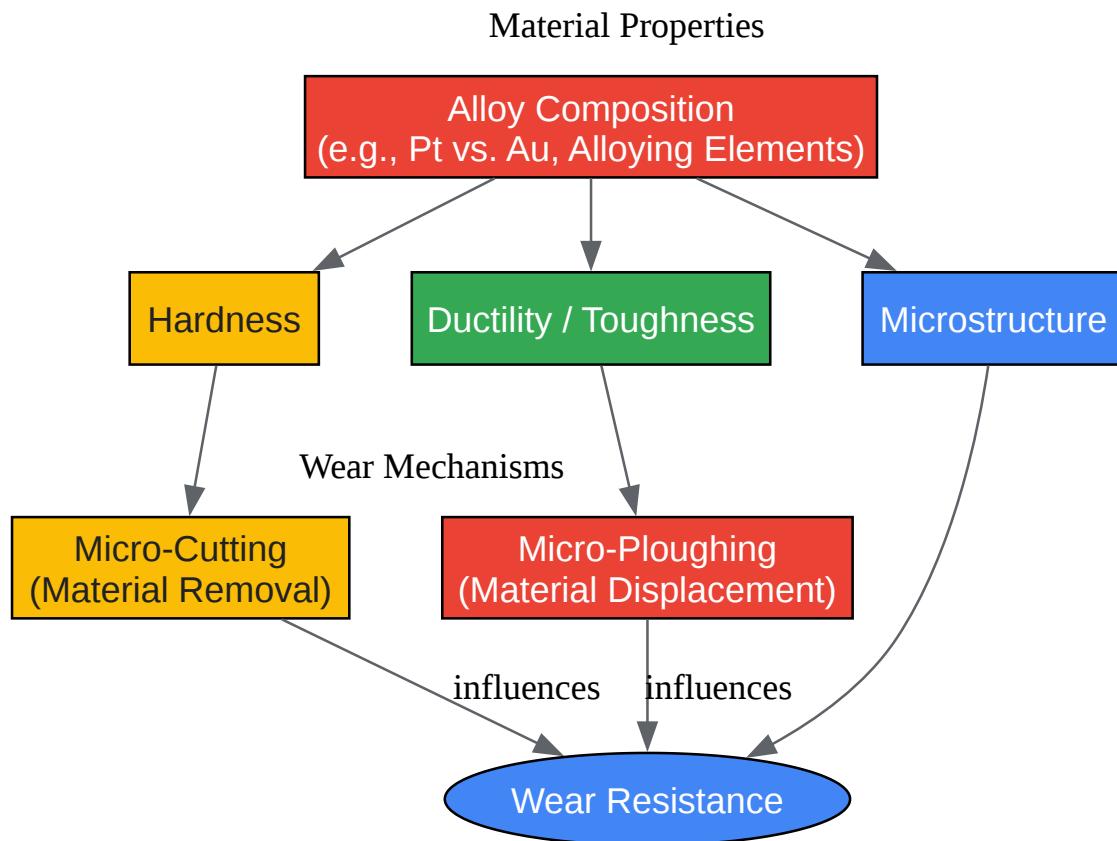
Visualizing the Experimental Process and Influencing Factors

To better understand the experimental design and the complex interplay of factors affecting wear resistance, the following diagrams are provided.



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Iterative experimental workflow for wear resistance testing.

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Key factors influencing the wear resistance of precious metal alloys.

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- 4. To cite this document: BenchChem. [Platinum Alloys Demonstrate Superior Wear Resistance Over Gold Alloys in Comparative Study]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/documents/comparative-study-platinum-gold-alloys-wear-resistance.pdf](#)

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